

Application Notes and Protocols for the Oxidation of Tetrahydrofuran-3,4-diol

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Compound of Interest

Compound Name: *Tetrahydrofuran-3,4-diol*

Cat. No.: *B1268618*

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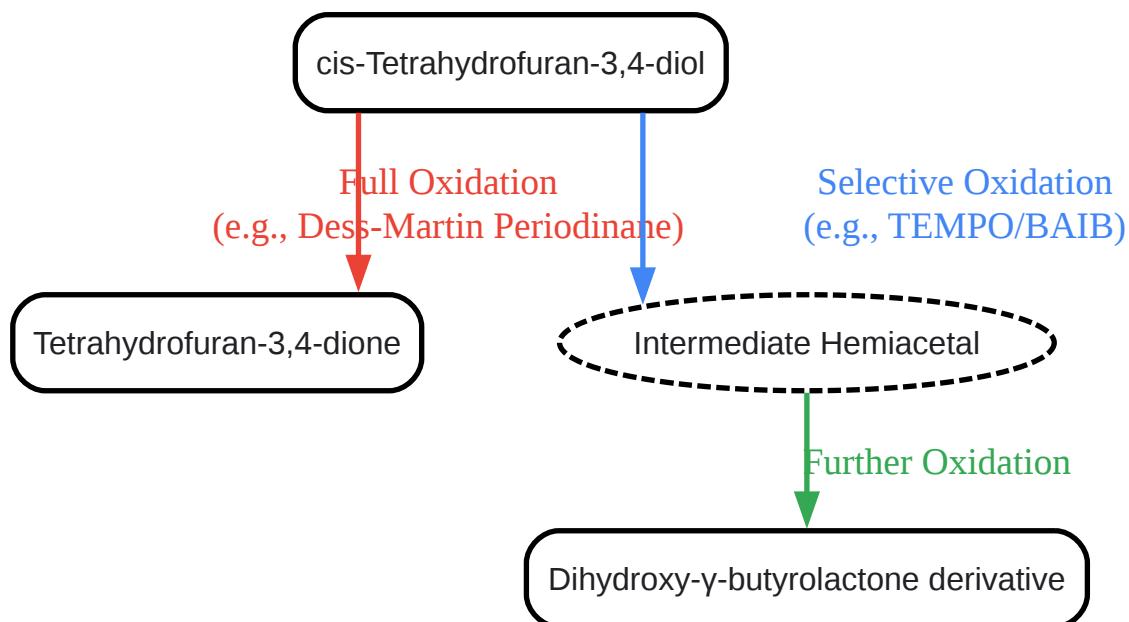
These application notes provide detailed experimental procedures for the oxidation of **cis-Tetrahydrofuran-3,4-diol**, a versatile building block in organic synthesis. The following protocols are based on established methods for the oxidation of analogous 1,4-diols and cyclic ethers, offering pathways to key oxidized derivatives such as lactones and diketones.

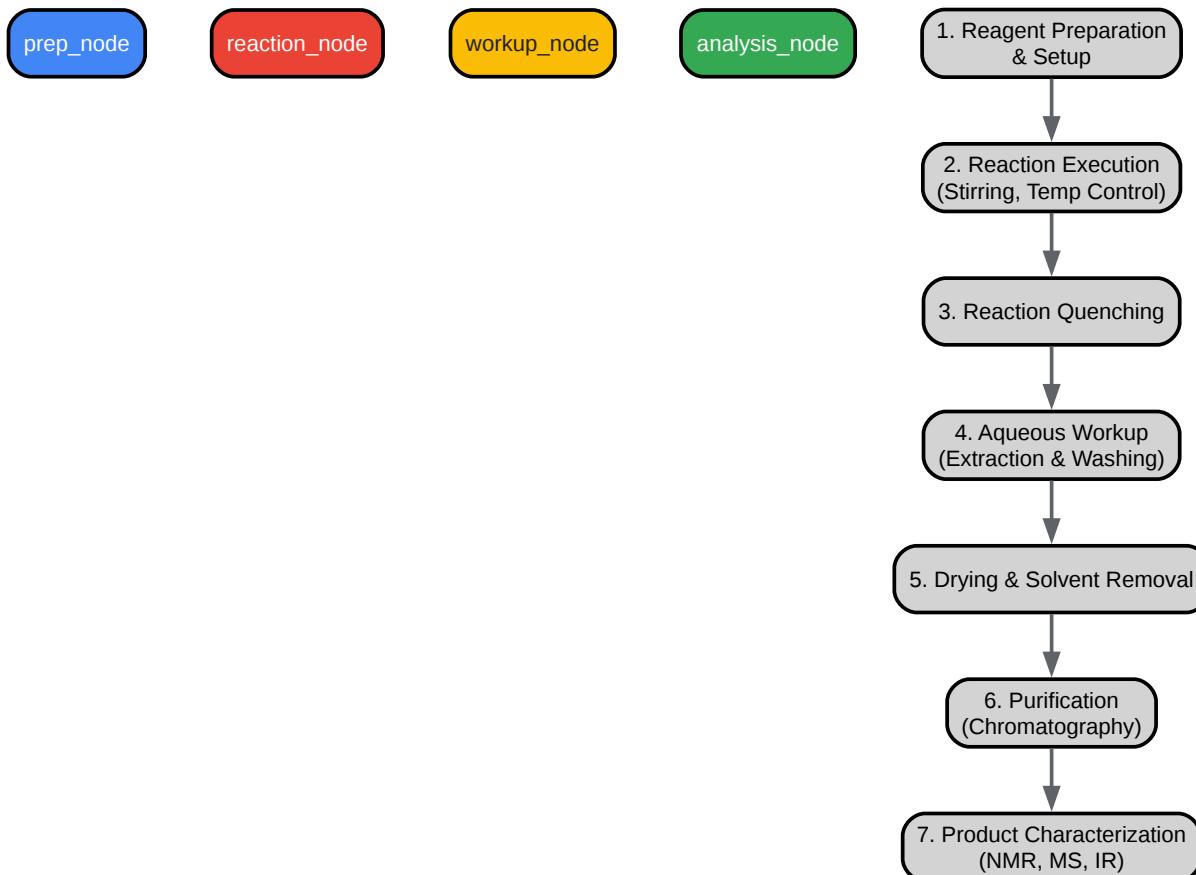
Introduction

cis-Tetrahydrofuran-3,4-diol (also known as 1,4-anhydroerythritol) is a readily available chiral starting material. Its oxidation provides access to a range of functionalized tetrahydrofuran cores, which are prevalent in numerous natural products and biologically active molecules. The selective oxidation of one or both hydroxyl groups can yield valuable intermediates for drug discovery and development. This document outlines two distinct, plausible protocols for the selective oxidation of this diol.

Potential Oxidation Pathways

The oxidation of **cis-Tetrahydrofuran-3,4-diol** can be directed to yield different products based on the choice of oxidizing agent and reaction conditions. The primary alcohol can be preferentially oxidized to form a lactone, or both secondary alcohols can be oxidized to yield a diketone.





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